

Application Notes and Protocols for Doxofylline-d6 in Bioequivalence Studies

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Compound of Interest

Compound Name: Doxofylline-d6

Cat. No.: B15570008

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **Doxofylline-d6** as an internal standard in bioequivalence studies of Doxofylline. The protocols detailed below are based on validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods, which are the industry standard for the quantitative analysis of drugs in biological matrices.

Introduction

Doxofylline is a methylxanthine derivative used as a bronchodilator for treating respiratory conditions like asthma and chronic obstructive pulmonary disease (COPD).[1] To ensure the therapeutic equivalence of a generic Doxofylline product to a reference product, regulatory agencies require bioequivalence studies. These studies are crucial for demonstrating that the generic drug exhibits a similar rate and extent of absorption as the innovator drug.[2]

A key component of these studies is the accurate quantification of Doxofylline in biological samples, typically human plasma. The use of a stable isotope-labeled internal standard, such as **Doxofylline-d6**, is essential for achieving high accuracy and precision in LC-MS/MS analysis. **Doxofylline-d6** compensates for variability during sample preparation and analysis, ensuring reliable results.[3]

Principle of Bioanalytical Method

The quantification of Doxofylline in plasma samples using **Doxofylline-d6** as an internal standard (IS) relies on the principle of isotope dilution mass spectrometry. The analytical method involves protein precipitation to extract both Doxofylline and **Doxofylline-d6** from the plasma matrix. The extracted analytes are then separated using ultra-performance liquid chromatography (UPLC) and detected by a tandem mass spectrometer (MS/MS).[3][4] Quantification is achieved by comparing the peak area ratio of the analyte (Doxofylline) to the internal standard (**Doxofylline-d6**).[3]

Experimental Protocols

The following protocols are adapted from validated UPLC-MS/MS methods for the analysis of Doxofylline in human plasma.[1][3][4]

3.1. Materials and Reagents

- Doxofylline reference standard
- **Doxofylline-d6** internal standard
- Acetonitrile (HPLC or UPLC grade)
- Methanol (HPLC or UPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (analytical grade)
- Ultrapure water
- Drug-free human plasma

3.2. Instrumentation

- UPLC System: Waters ACQUITY UPLC or equivalent system equipped with a binary solvent delivery system, autosampler, and column oven.[4][5]
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Sciex API 4000 or equivalent) with an electrospray ionization (ESI) source.[4]

- Analytical Column: C18 reverse-phase column (e.g., Kinetex EVO C18, 50 x 2.1 mm, 5 μ m).
[3][6]

3.3. Preparation of Standard Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Doxofylline and **Doxofylline-d6** in methanol to prepare individual stock solutions of 1 mg/mL.[1][4]
- Working Standard Solutions: Prepare working standard solutions of Doxofylline by serially diluting the stock solution with a 50:50 (v/v) mixture of methanol and water. These solutions are used to prepare calibration curve standards and quality control samples.[4]
- Internal Standard Working Solution (100 ng/mL): Dilute the **Doxofylline-d6** stock solution with methanol to a final concentration of 100 ng/mL.[1][4]

3.4. Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of human plasma (calibration standard, quality control, or study sample) into a microcentrifuge tube.[4][7]
- Add 20 μ L of the **Doxofylline-d6** internal standard working solution (100 ng/mL).[1]
- Add 400 μ L of methanol to precipitate plasma proteins.[4]
- Vortex the mixture for 1 minute.[4]
- Centrifuge at 13,000 rpm for 10 minutes.[3][4]
- Transfer the supernatant to a clean tube.[4]
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.[4][5]
- Reconstitute the residue in 200 μ L of the mobile phase.[4]
- Inject an aliquot (e.g., 3-5 μ L) of the reconstituted sample into the UPLC-MS/MS system.[4][5]

3.5. UPLC-MS/MS Conditions

The following tables summarize the typical chromatographic and mass spectrometric conditions for the analysis of Doxofylline.

Table 1: Chromatographic Conditions

Parameter	Condition
Column	Kinetex EVO C18 (50 x 2.1 mm, 5 µm)[3][6]
Mobile Phase A	0.1% Formic acid in water[3]
Mobile Phase B	Acetonitrile with 0.1% Formic acid[3]
Flow Rate	0.3 mL/min[5]
Column Temperature	40°C[5]
Injection Volume	3-5 µL[4][5]

| Run Time | Approximately 3 minutes[8] |

Table 2: Mass Spectrometric Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[3]
Scan Type	Multiple Reaction Monitoring (MRM)[3]
MRM Transitions	Doxofylline: m/z 267.0 → 181.0[3] Doxofylline-d6: m/z 273.0 → 181.0 (Predicted)[3]
Ion Source Temperature	500 °C[3]
Ion Spray Voltage	5500 V[3]
Curtain Gas	35 psi[3]
Collision Gas	8 psi[3]
Nebulizer Gas (GS1)	50 psi[3]

| Heater Gas (GS2) | 50 psi[3] |

3.6. Method Validation

A comprehensive validation of the bioanalytical method should be performed according to regulatory guidelines. Key validation parameters are summarized below.

Table 3: Method Validation Parameters

Parameter	Typical Results
Linearity Range	20.0 to 16,000 ng/mL[4][6]
Correlation Coefficient (r^2)	> 0.99[4]
Intra-batch Precision (%CV)	< 9.0%[6]
Inter-batch Precision (%CV)	< 7.0%[6]
Intra-batch Accuracy (%)	-8.0% to 2.5% deviation[6]
Inter-batch Accuracy (%)	-5.8% to 0.8% deviation[6]

| Lower Limit of Quantification (LLOQ) | 1.00 - 20.0 ng/mL[4][6][8] |

Bioequivalence Study Design

A typical bioequivalence study for Doxofylline is a single-dose, open-label, randomized, two-period, crossover study in healthy volunteers under fasting conditions.[9]

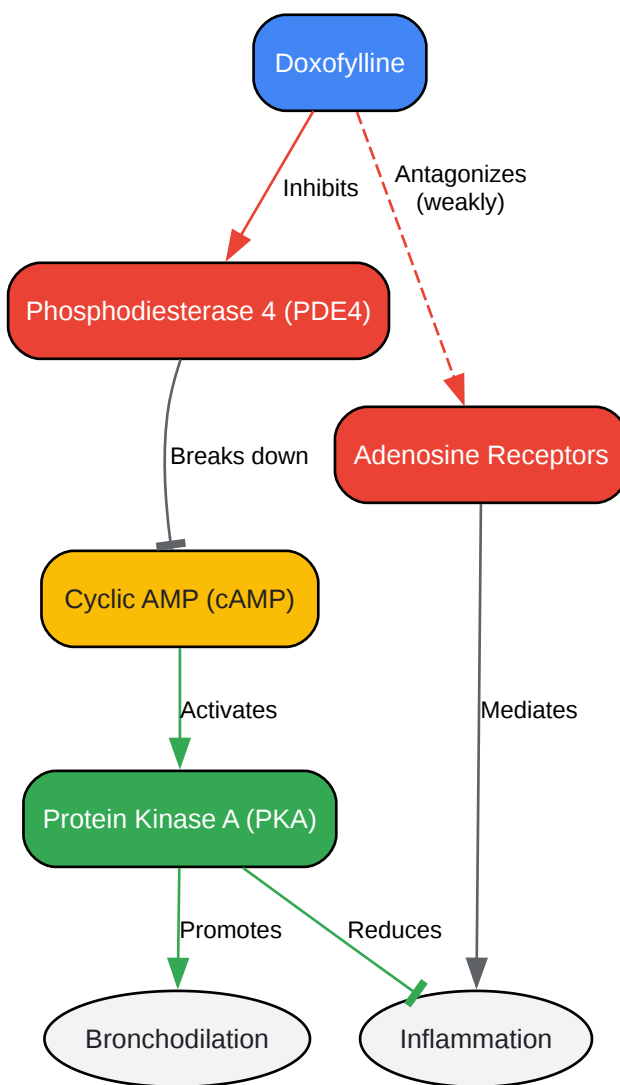
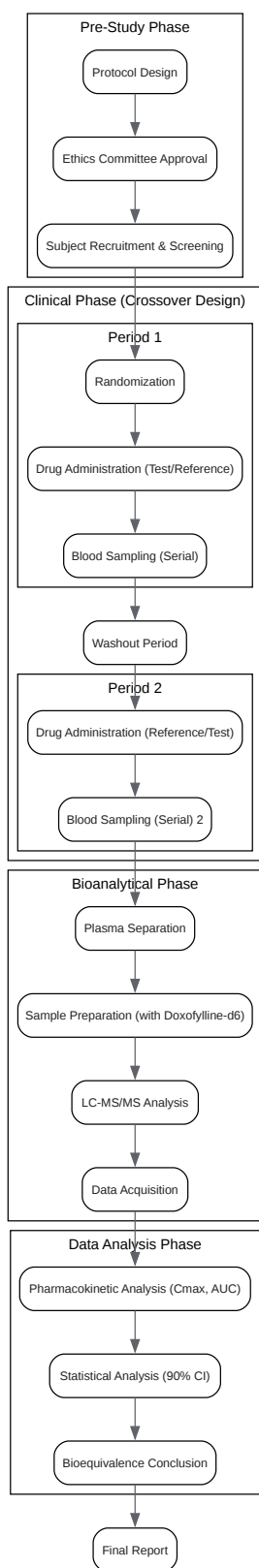
4.1. Key Study Parameters

- Study Population: Healthy adult male and female subjects.
- Study Design: Single-dose, two-period, two-sequence, crossover design.[9]
- Treatments:
 - Test Product: Generic Doxofylline tablet.

- Reference Product: Innovator Doxofylline tablet.
- Washout Period: A sufficient washout period between the two treatment periods (e.g., at least 48 hours).[9]
- Blood Sampling: Serial blood samples are collected at predefined time points before and after drug administration to characterize the pharmacokinetic profile.
- Pharmacokinetic Parameters: The primary pharmacokinetic parameters for bioequivalence assessment are C_{max} (maximum plasma concentration) and AUC (area under the plasma concentration-time curve).
- Acceptance Criteria: The 90% confidence interval for the ratio of the geometric means (Test/Reference) of C_{max} and AUC must be within the range of 80.00% to 125.00%.[10]

Visualizations

Experimental Workflow for Bioequivalence Study



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